

Tetrabutylammonium fluoride hydrate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrabutylammonium fluoride hydrate*

Cat. No.: *B1357175*

[Get Quote](#)

In-Depth Technical Guide to Tetrabutylammonium Fluoride Hydrate

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the properties, applications, and handling of tetrabutylammonium fluoride (TBAF) hydrate.

Core Chemical and Physical Properties

Tetrabutylammonium fluoride hydrate is a quaternary ammonium salt with the chemical formula $[\text{CH}_3(\text{CH}_2)_3]_4\text{NF} \cdot x\text{H}_2\text{O}$. It is widely utilized in organic synthesis as a source of the fluoride ion and as a base. The properties of TBAF can vary depending on the degree of hydration.

Property	Value	Reference
CAS Number	22206-57-1	[1][2][3]
Molecular Formula	C ₁₆ H ₃₈ FNO	
Molecular Weight (Anhydrous)	261.46 g/mol	[3]
Molecular Weight (Hydrate)	Varies with water content. 327.23 g/mol has also been reported.[1]	
Appearance	Yellow solid	
Melting Point	62-63 °C	[3]
Purity	Typically >98%	[1]

Note: A common form is the trihydrate, with CAS number 87749-50-6 and a molecular weight of 315.51 g/mol .[4][5]

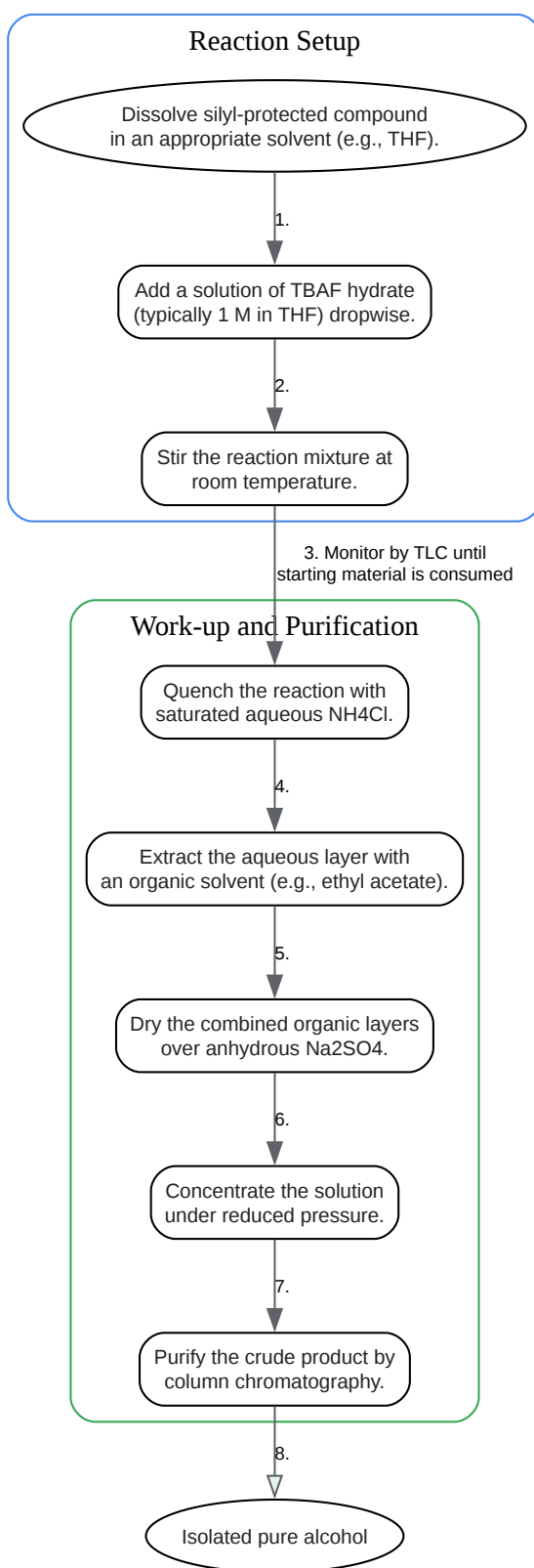
Applications in Research and Development

Tetrabutylammonium fluoride hydrate is a versatile reagent in organic chemistry, primarily known for its role in the removal of silyl ether protecting groups. Its utility also extends to acting as a catalyst and a source of fluoride for fluorination reactions.

Deprotection of Silyl Ethers

The most common application of TBAF is in the cleavage of silyl ethers, which are frequently used to protect hydroxyl groups during multi-step organic syntheses. The fluoride ion's high affinity for silicon drives this reaction.

An illustrative experimental workflow for a typical deprotection reaction is provided below.



[Click to download full resolution via product page](#)

Workflow for Silyl Ether Deprotection using TBAF Hydrate.

Experimental Protocol: Desilylation

A representative protocol for the desilylation of a silyl ether is as follows:

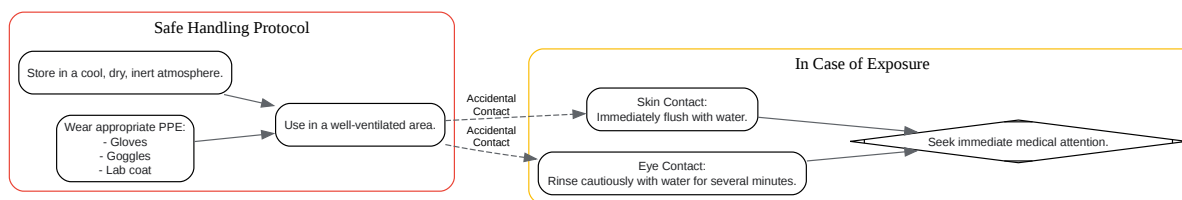
- **Dissolution:** Dissolve the silyl ether substrate in anhydrous tetrahydrofuran (THF) to a concentration of approximately 0.1 M.
- **Addition of TBAF:** To this solution, add 1.1 equivalents of a 1.0 M solution of **tetrabutylammonium fluoride hydrate** in THF dropwise at room temperature.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- **Quenching:** Upon completion, quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 20 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the resulting crude product by flash column chromatography on silica gel to yield the desired alcohol.

Safety and Handling

Tetrabutylammonium fluoride hydrate is a hazardous substance and should be handled with appropriate safety precautions.

Hazard	Precaution
Corrosive	Causes severe skin burns and eye damage.
Handling	Wear protective gloves, protective clothing, eye protection, and face protection.
Storage	Store in a tightly sealed container under an inert atmosphere in a cool, dry place away from heat and direct sunlight.
First Aid (Eyes)	In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.

The logical relationship for handling and safety is outlined in the diagram below.



[Click to download full resolution via product page](#)

Safety and Emergency Response for TBAF Hydrate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BioOrganics [bioorganics.biz]
- 2. strem.com [strem.com]
- 3. Tetrabutylammonium fluoride 98 22206-57-1 [sigmaaldrich.com]
- 4. Tetrabutylammonium fluoride trihydrate | 87749-50-6 [chemicalbook.com]
- 5. 87749-50-6 · Tetrabutylammonium Fluoride Trihydrate · 208-10931[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- To cite this document: BenchChem. [Tetrabutylammonium fluoride hydrate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357175#tetrabutylammonium-fluoride-hydrate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com